

Application Note: High-Throughput UPLC-MS/MS Analysis of Sofosbuvir and Its Impurities

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Compound of Interest

Compound Name: Sofosbuvir impurity N

Cat. No.: B10799905

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the simultaneous identification and quantification of the antiviral drug Sofosbuvir and its key process-related and degradation impurities using Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS).

Introduction

Sofosbuvir is a direct-acting antiviral medication highly effective against the hepatitis C virus (HCV).[1] It is a nucleotide analog that inhibits the HCV NS5B RNA-dependent RNA polymerase, an essential enzyme for viral replication.[1] As a prodrug, Sofosbuvir is metabolized in the liver to its active triphosphate form, GS-461203.[1]

The manufacturing process and storage of Sofosbuvir can lead to the formation of various impurities, including process-related substances and degradation products.[2] Rigorous monitoring and control of these impurities are critical to ensure the quality, safety, and efficacy of the final drug product. This application note presents a sensitive and specific UPLC-MS/MS method for the comprehensive analysis of Sofosbuvir and its potential impurities.

Experimental

Materials and Reagents

- Sofosbuvir and its impurity reference standards were sourced from reputable pharmaceutical reference standard providers.
- Acetonitrile, methanol, and water (all LC-MS grade).
- Formic acid (LC-MS grade).
- Ammonium formate (analytical grade).

Standard and Sample Preparation

Standard Stock Solutions (1 mg/mL): Accurately weigh and dissolve each reference standard in methanol to prepare individual stock solutions.

Working Standard Mixture (10 µg/mL): Dilute the stock solutions with a 50:50 mixture of acetonitrile and water to achieve the desired concentration for the working standard mixture.

Sample Preparation (for drug substance): Accurately weigh and dissolve the Sofosbuvir drug substance in the diluent to obtain a final concentration within the linear range of the method.

UPLC Conditions

Parameter	Condition
Chromatograph	Waters ACQUITY UPLC or equivalent
Column	ACQUITY UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 μ L
Column Temperature	40 $^{\circ}$ C
Gradient Program	Time (min)

MS/MS Conditions

Parameter	Condition
Mass Spectrometer	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.0 kV
Source Temperature	150 $^{\circ}$ C
Desolvation Temp.	400 $^{\circ}$ C
Gas Flow Rates	Optimized for the specific instrument
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Data Presentation

The following tables summarize the key quantitative data for the UPLC-MS/MS analysis of Sofosbuvir and its impurities.

Table 1: MRM Transitions and Retention Times for Sofosbuvir and its Impurities

Analyte (Impurity)	Molecular Formula	[M+H] ⁺ (m/z)	Product Ion (m/z)	Collision Energy (eV)	Retention Time (min)
Sofosbuvir	C ₂₂ H ₂₉ FN ₃ O ₉ P	530.2	243.1	20	~ 5.2
GS-331007 (Metabolite)	C ₉ H ₁₁ FN ₂ O ₅	261.1	113.1	15	~ 2.1
Acid Degradation Product	C ₁₆ H ₁₈ FN ₂ O ₈ P	417.1	257.0	25	~ 3.5
Base Degradation Product A	C ₁₆ H ₂₅ FN ₃ O ₉ P	454.1	243.1	22	~ 4.1
Base Degradation Product B	C ₁₃ H ₁₉ FN ₃ O ₉ P	412.1	257.0	25	~ 2.8
Oxidative Degradation Product	C ₂₂ H ₂₇ FN ₃ O ₉ P	528.1	243.1	20	~ 4.9
Phosphoryl Impurity	C ₁₆ H ₁₈ FN ₂ O ₉ P	435.1	243.1	25	~ 3.2

Experimental Protocols

Forced Degradation Studies

To identify potential degradation products, forced degradation studies can be performed on a Sofosbuvir standard solution.

- Acid Hydrolysis: Treat the sample with 1N HCl at 80°C for 2 hours.[\[3\]](#)
- Base Hydrolysis: Treat the sample with 0.5N NaOH at 60°C for 1 hour.[\[3\]](#)
- Oxidative Degradation: Treat the sample with 30% H₂O₂ at room temperature for 24 hours.
[\[3\]](#)

- Thermal Degradation: Expose the solid drug to 105°C for 24 hours.
- Photolytic Degradation: Expose the drug solution to UV light (254 nm) for 24 hours.

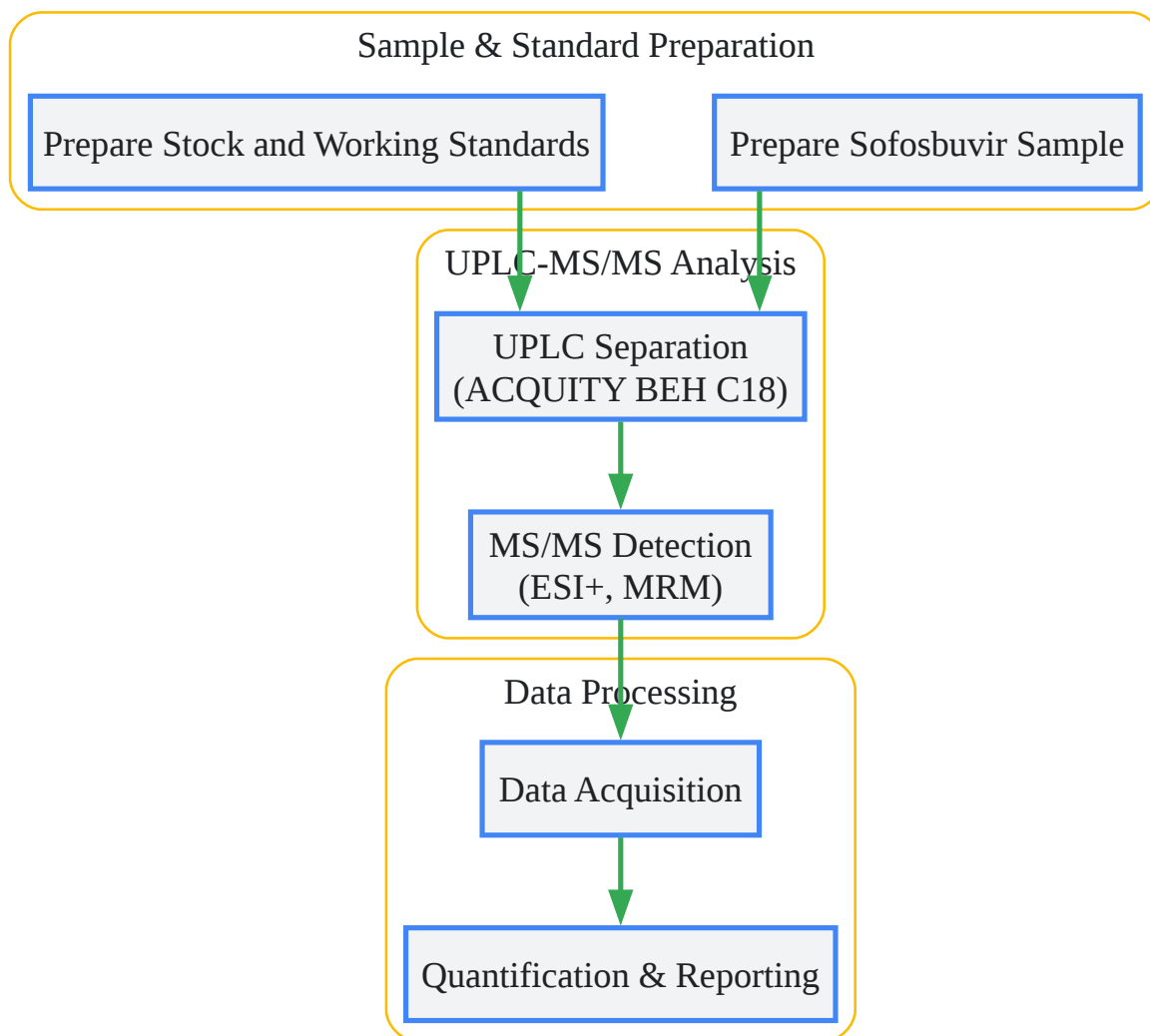
After the specified time, neutralize the acidic and basic samples and dilute all samples to an appropriate concentration before UPLC-MS/MS analysis.

Method Validation

The analytical method should be validated according to ICH guidelines, including the following parameters:

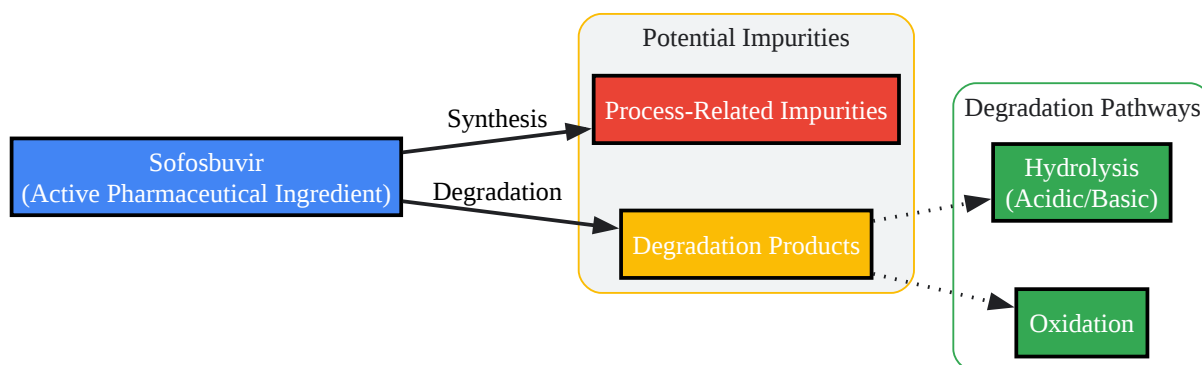
- Specificity: Analyze blank samples, and samples spiked with Sofosbuvir and its impurities to ensure no interference at the respective retention times.
- Linearity: Prepare calibration curves with at least five concentrations for each analyte. The correlation coefficient (r^2) should be ≥ 0.99 .
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the lowest concentration of analyte that can be reliably detected and quantified.
- Accuracy: Perform recovery studies by spiking a blank matrix with known concentrations of the analytes.
- Precision: Assess the repeatability and intermediate precision of the method by analyzing multiple preparations of a homogenous sample.
- Robustness: Evaluate the effect of small, deliberate variations in method parameters (e.g., pH of the mobile phase, column temperature) on the analytical results.

Visualizations



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Caption: Experimental workflow for the UPLC-MS/MS analysis of Sofosbuvir and its impurities.



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Caption: Logical relationship between Sofosbuvir and its potential impurities.

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References

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